

Technical Guide: Spectroscopic Data & Synthesis of 3,3'-Dimethyl-BINOL

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Compound of Interest

Compound Name: 3,3'-Dimethyl[2,2'-
binaphthalene]-1,1'-diol

CAS No.: 143569-18-0

Cat. No.: B13154041

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Executive Summary

3,3'-Dimethyl-BINOL (CAS: 55515-98-5) is a

-symmetric chiral ligand derived from the BINOL (1,1'-bi-2-naphthol) backbone. The introduction of methyl groups at the 3,3'-positions increases steric bulk around the chelating diol moiety, enhancing enantioselectivity in Lewis acid-catalyzed transformations such as alkylations, Diels-Alder reactions, and Michael additions. This guide provides the definitive spectroscopic standards for validating the identity and purity of this compound.

Chemical Identity & Physical Properties

Parameter	Data
IUPAC Name	3,3'-Dimethyl[1,1'-binaphthalene]-2,2'-diol
Common Name	3,3'-Dimethyl-BINOL; 3,3'-Me -BINOL
CAS Number	55515-98-5 ((R)-enantiomer)
Molecular Formula	C H O
Molecular Weight	314.38 g/mol
Appearance	White to off-white crystalline solid
Melting Point	204–206 °C (Lit.[1] range 201–206 °C)
Specific Rotation	(, THF) for (R)-isomer
Solubility	Soluble in THF, CH Cl , EtOAc; Insoluble in water

Spectroscopic Characterization

3.1 Nuclear Magnetic Resonance (NMR) Spectroscopy

The introduction of methyl groups simplifies the aromatic region compared to the parent BINOL by removing the H3 proton signal and introducing a diagnostic singlet.

¹H NMR (400 MHz, CDCl₃)

, 298 K) | Shift (

, ppm) | Multiplicity | Integration | Assignment | Structural Insight | | :--- | :--- | :--- | :--- | :--- | |

2.20 | Singlet (s) | 6H | Ar-CH

| Diagnostic methyl group at C3/C3' | | 5.10 - 5.30 | Broad (s) | 2H | -OH | Hydroxyl protons (shift varies w/ conc.) | | 7.10 | Doublet (d) | 2H | Ar-H | C4/C4' protons (ortho to methyl) | | 7.25 - 7.35 | Multiplet (m) | 2H | Ar-H | C6/C6' or C7/C7' | | 7.35 - 7.45 | Multiplet (m) | 2H | Ar-H | C6/C6' or C7/C7' | | 7.80 | Multiplet (m) | 4H | Ar-H | C5/C5' and C8/C8' (peri-protons) | C NMR (100 MHz, CDCl

)

- Aliphatic Region:

ppm (Ar-CH

).

- Aromatic Region:

ppm. Key quaternary carbons:

- C-OH (C2):

ppm (deshielded by oxygen).

- C-Me (C3):

ppm (ipso carbon).

- C-C Bridge (C1):

ppm (shielded, restricted rotation).

3.2 Infrared (IR) Spectroscopy

- O-H Stretch:

cm

(Broad, intermolecular H-bonding).

- C-H Stretch (Aromatic):

cm

.

- C-H Stretch (Aliphatic):

cm

(Distinct methyl C-H, absent in unsubstituted BINOL).

- C=C Ring Stretch:

cm

(Naphthalene skeleton).

3.3 Mass Spectrometry (HRMS)

- Ionization: ESI+ or EI.

- Calculated Mass (

): 314.1307.

- Observed Mass:

;

.

Experimental Protocol: Synthesis & Purification

Reaction Pathway: The synthesis typically proceeds from optically pure (R)-BINOL via a MOM-protection strategy to direct lithiation to the 3,3'-positions.

- Protection: (R)-BINOL

(R)-MOM-Ether.

- Functionalization: Ortho-lithiation (

-BuLi) followed by methylation (MeI or Me

SO

).

- Deprotection: Acidic hydrolysis to yield (R)-3,3'-Dimethyl-BINOL.[2]

Step-by-Step Methodology

Step 1: MOM Protection[2]

- Suspend (R)-BINOL (1.0 equiv) in dry THF/DCM at 0 °C.
- Add NaH (2.5 equiv) or DIPEA (4.0 equiv).
- Dropwise add Chloromethyl methyl ether (MOMCl, 2.5 equiv). Caution: Carcinogen.
- Stir at RT for 12 h. Quench with water, extract with DCM.[1][3]
- Yield: ~95% (White solid).

Step 2: Ortho-Lithiation & Methylation

- Dissolve (R)-MOM-BINOL (1.0 equiv) in anhydrous Et
O or THF under Ar.
- Cool to 0 °C (or -78 °C for higher control).
- Add
-BuLi (2.5 equiv, 1.6 M in hexanes) dropwise. Stir 2-3 h at RT to form the dilithio species.
- Cool to 0 °C; add Methyl Iodide (MeI, 3.0 equiv).
- Stir overnight. Quench with sat. NH
Cl.
- Extract with EtOAc, dry over Na

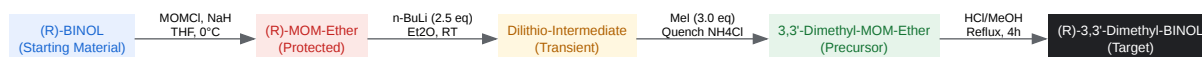
SO

, concentrate.

Step 3: Deprotection

- Dissolve the methylated intermediate in MeOH/DCM (1:1).
- Add conc. HCl (trace) or -TsOH (cat.). Reflux for 3-6 h.
- Precipitate product by cooling or adding water.
- Purification: Recrystallization from Toluene/Hexane or Column Chromatography (SiO₂, Hexane:EtOAc 8:2).

Visualization: Synthesis Workflow



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Caption: Synthetic route for 3,3'-Dimethyl-BINOL via Directed Ortho-Metalation (DoM).

References

- Synthesis & Characterization: ChemicalBook. "(R)-3,3'-Dimethyl-1,1'-binaphthalene-2,2'-diol Synthesis & Properties." [Link](#)
- Optical Rotation Data: Chemical Reviews. "Regioselective Substitution of BINOL." (2024). [Link](#)
- General BINOL Data: NIST Chemistry WebBook. "1,1'-Bi-2-naphthol Spectroscopic Data." [Link](#)

- Protocol Validation: Organic Syntheses. "Preparation of BINOL Derivatives." (General DoM protocols adapted for 3,3'-substitution). [Link](#)

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Sources

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- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. Method for preparing chiral binaphthalene diol - Eureka | Patsnap [eureka.patsnap.com]
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